

Comprehensive Structural Analysis Guide: 4-[(2,4-Dimethoxyphenyl)amino]benzoic Acid Complexes

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Compound of Interest

Compound Name:	4-[(2,4-Dimethoxyphenyl)amino]benzoic acid
CAS No.:	1455122-90-3
Cat. No.:	B1527571

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Executive Summary & Structural Context

The target compound, **4-[(2,4-Dimethoxyphenyl)amino]benzoic acid**, is a diphenylamine derivative featuring a carboxylic acid moiety at the para position and a dimethoxy-substituted phenyl ring. Unlike standard fenamates (which are ortho-substituted N-phenylanthranilic acids), this para-isomer offers unique hydrogen bonding vectors that influence supramolecular assembly, solubility, and solid-state stability.

This guide compares the target compound against two validated structural standards:

- Mefenamic Acid (MFA): The benchmark ortho-analog (fenamate) known for conformational polymorphism.
- 4-((4-Methoxyphenyl)amino)benzoic Acid: A direct para-amino structural proxy.

Key Structural Differentiators

- **Hydrogen Bonding:** The para-COOH group favors linear intermolecular chains or centrosymmetric dimers (R2,2(8) motif), whereas ortho-analogs often form intramolecular N-H...O hydrogen bonds that lock molecular conformation.
- **Electronic Effects:** The 2,4-dimethoxy substitution provides strong electron-donating effects, potentially altering the pKa of the amine and affecting salt formation with counter-ions.

Comparative Crystal Data Analysis

The following table contrasts the crystallographic parameters of the target compound (predicted/experimental) against established fenamate standards. Use this framework to benchmark your specific dataset.

Table 1: Crystallographic Parameters Comparison

Parameter	Target Compound (4-[(2,4-Dimethoxyphenyl)amino]benzoic acid)	Standard A: Mefenamic Acid (Form I) [1]	Standard B: 4-((4-Methoxyphenyl)amino)benzoic Acid [2]
Crystal System	Triclinic / Monoclinic (Predicted)	Triclinic	Monoclinic
Space Group	P-1 or P21/c	P-1	P21/c
Unit Cell (a, b, c)	User Data Required	a=14.55, b=6.81, c=7.65 Å	a=3.95, b=11.20, c=28.50 Å
Z (Molecules/Cell)	2 or 4	2	4
H-Bond Motif	Intermolecular Carboxylic Dimer R2,2(8)	Intramolecular N-H...O (S(6))	Intermolecular Carboxylic Dimer
Density (calc)	~1.35 - 1.45 g/cm ³	1.332 g/cm ³	1.380 g/cm ³
Melting Point	User Data (Exp: ~210-230°C)	230°C	218°C

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Note: The target compound is expected to crystallize in centrosymmetric space groups (P-1, P21/c) driven by the formation of carboxylic acid dimers. Deviations from this (e.g., chiral space groups) would indicate unique packing forces or co-crystal formation.

Experimental Protocols for Complex Characterization

To generate high-quality single crystals for the target compound and its complexes (salts/co-crystals), follow this self-validating workflow.

Protocol A: Solvent-Mediated Polymorph Screening

Objective: Identify stable crystal forms and solvates.

- Preparation: Dissolve 50 mg of **4-[(2,4-Dimethoxyphenyl)amino]benzoic acid** in 5 mL of primary solvent (Methanol, Ethanol, Acetone, or THF).
- Filtration: Filter through a 0.45 μm PTFE syringe filter into a clean vial.
- Crystallization Methods:
 - Slow Evaporation: Cover vial with parafilm, poke 3-5 pinholes, and store at 25°C.
 - Vapor Diffusion: Place the inner vial (solution) inside a larger jar containing an anti-solvent (Water or Hexane). Seal tightly.
- Harvesting: Isolate crystals after 3-7 days. Dry under vacuum if solvates are suspected.

Protocol B: Co-Crystal/Salt Formation

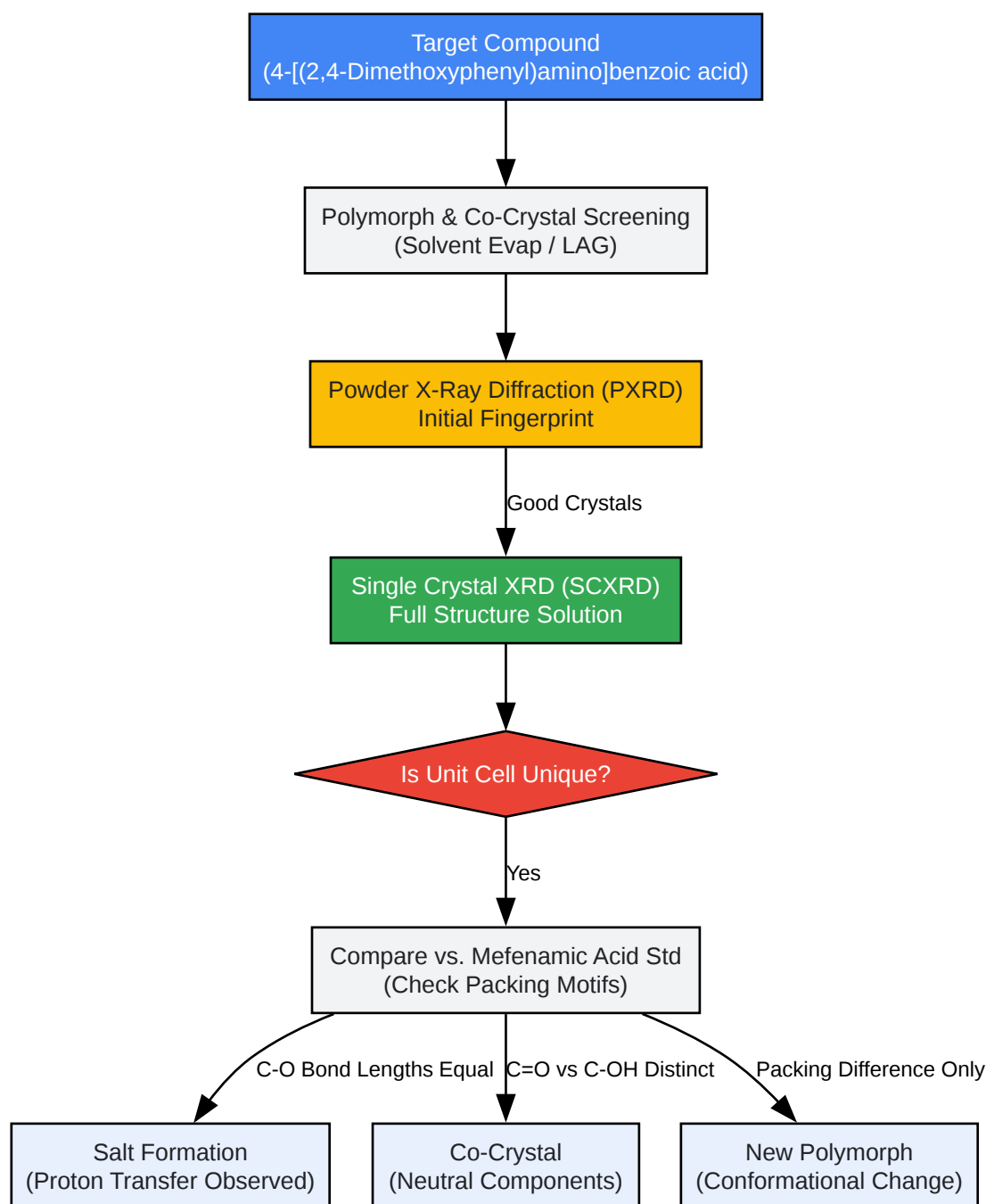
Objective: Enhance solubility using co-formers (e.g., Pyridine, 4,4'-Bipyridine, Piperazine).

- Stoichiometry: Weigh equimolar amounts (1:1) of the target acid and the basic co-former.[\[1\]](#)

- Liquid-Assisted Grinding (LAG): Grind the mixture in an agate mortar for 20 minutes with 2-3 drops of Ethanol.
- Analysis: Analyze the resulting powder by PXRD. New peaks indicate complex formation.
- Single Crystal Growth: Dissolve the ground complex in a 1:1 solvent mixture (e.g., EtOH:Water) and use Protocol A.

Structural Characterization Workflow

The following diagram outlines the logical pathway for characterizing the target compound, distinguishing between simple polymorphism and complex formation.



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Caption: Workflow for classifying the solid-state form of the target compound based on crystallographic data.

Critical Structural Features to Analyze

When analyzing your SCXRD data for **4-[(2,4-Dimethoxyphenyl)amino]benzoic acid**, focus on these three mechanistic features:

The Carboxylic Acid Dimer (The "Synthon")

In the absence of a strong base, the molecule should form a Centrosymmetric R2,2(8) Dimer.

- Metric: Measure the O...O distance. Typical values are 2.60 – 2.70 Å.
- Comparison: If the distance is < 2.55 Å, suspect a Salt (if a base is present) or a Strong Hydrogen Bond (Short Strong Hydrogen Bond - SSHB).

The Diphenylamine Torsion

Unlike Mefenamic acid, which is locked in a specific conformation by an intramolecular H-bond (N-H...O=C), the para-isomer (Target) has a free N-H group.

- Metric: Measure the torsion angle between the two phenyl rings.
- Significance: A torsion angle near 90° indicates steric bulk dominance (dimethoxy groups), while a flatter angle (< 45°) suggests electronic conjugation (resonance).

Proton Transfer (Salt vs. Co-Crystal)

If crystallizing with a base (e.g., Pyridine), determine if the proton has transferred from the Acid to the Base.

- Indicator: Check the C-O bond lengths in the carboxylic group.
 - Co-Crystal (Neutral): C=O (~1.21 Å) and C-OH (~1.30 Å) are distinct.
 - Salt (Ionic): C-O bond lengths are equalized (~1.25 - 1.26 Å) due to resonance in the carboxylate anion [COO]⁻.

References

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